

Technical Guide: Hydrocinnamic-2,2-D2 Acid for Research Applications

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Compound of Interest

Compound Name: *Hydrocinnamic-2,2-D2 acid*

Cat. No.: *B096243*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Hydrocinnamic-2,2-D2 acid**, a deuterated form of hydrocinnamic acid, for its application in research and development. This document outlines its commercial availability, key technical specifications, and detailed protocols for its use in analytical and metabolic studies.

Commercial Suppliers and Technical Data

Hydrocinnamic-2,2-D2 acid (CAS No. 19136-97-1) is a specialized chemical primarily used as an internal standard in mass spectrometry-based analyses or as a tracer in metabolic research. The primary commercial supplier identified is LGC Standards, which distributes products from Toronto Research Chemicals (TRC).

Below is a summary of the available quantitative data for **Hydrocinnamic-2,2-D2 acid**. Please note that pricing and real-time availability are subject to change and should be confirmed directly with the supplier.

Parameter	Value	Source
Product Name	Hydrocinnamic-alpha,alpha-d2 Acid	LGC Standards[1][2]
Brand	Toronto Research Chemicals (TRC)	LGC Standards[1]
CAS Number	19136-97-1	LGC Standards[1][2]
Molecular Formula	C ₉ D ₂ H ₈ O ₂	LGC Standards[1][2]
Molecular Weight	152.187	LGC Standards[1][2]
Chemical Purity	Minimum 98%	LGC Standards[2]
Isotopic Purity	98 atom % D	LGC Standards[2]
Product Format	Neat	LGC Standards[3]
Storage Temperature	Room Temperature	LGC Standards[2]
Unlabelled CAS No.	501-52-0	LGC Standards[1][2]

A comprehensive Certificate of Analysis (CoA), including detailed analytical data from NMR, MS, and HPLC, is typically provided by the supplier with the product.[4][5][6]

Applications in Research

Deuterium-labeled compounds like **Hydrocinnamic-2,2-D2 acid** are invaluable tools in several research areas:

- **Pharmacokinetic Studies:** Deuteration at a metabolically active site can alter the rate of metabolism, a phenomenon known as the kinetic isotope effect.[7] Specifically, deuteration at the α -position of phenylpropionic acid has been explored to inhibit β -oxidation, thereby improving the pharmacokinetic profiles of drug candidates.[8]
- **Metabolic Tracing:** This compound can be used as a tracer to study the metabolic fate of hydrocinnamic acid and related phenylpropanoids in biological systems.[9][10]

- **Quantitative Analysis:** It serves as an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) assays. Since it has nearly identical chemical and physical properties to its non-deuterated counterpart, it co-elutes and experiences similar ionization effects, allowing for accurate quantification of the endogenous analyte.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocols

While specific experimental conditions should be optimized for each application, the following provides a detailed methodology for a common use of **Hydrocinnamic-2,2-D2 acid** as an internal standard in LC-MS/MS analysis for the quantification of endogenous hydrocinnamic acid in a biological matrix (e.g., plasma).

Protocol: Quantification of Hydrocinnamic Acid in Plasma using Hydrocinnamic-2,2-D2 Acid as an Internal Standard

1. Materials and Reagents

- **Hydrocinnamic-2,2-D2 acid** (Internal Standard, IS)
- Hydrocinnamic acid (Analyte standard)
- Blank plasma
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Water (LC-MS grade)
- Protein precipitation solvent (e.g., ice-cold acetonitrile with 0.1% formic acid)

2. Preparation of Stock and Working Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve hydrocinnamic acid in methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Hydrocinnamic-2,2-D2 acid** in methanol.
- Working Solutions: Prepare a series of calibration standards by serially diluting the analyte stock solution with methanol. Prepare a working solution of the internal standard at an appropriate concentration (e.g., 100 ng/mL) in the protein precipitation solvent.

3. Sample Preparation (Protein Precipitation)

- To 50 µL of plasma sample, calibrator, or quality control sample in a microcentrifuge tube, add 150 µL of the internal standard working solution.
- Vortex vigorously for 1 minute to ensure thorough mixing and precipitation of proteins.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
- Carefully transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Conditions (Example)

- LC System: A standard UHPLC system.
- Column: A suitable reversed-phase column (e.g., C18, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A suitable gradient to separate the analyte from matrix components.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.

- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in negative ion mode.
- MRM Transitions:
 - Hydrocinnamic acid: Precursor ion (m/z) \rightarrow Product ion (m/z)
 - **Hydrocinnamic-2,2-D2 acid**: Precursor ion ($m/z+2$) \rightarrow Product ion ($m/z+2$)
 - Note: Specific MRM transitions need to be optimized.

5. Data Analysis

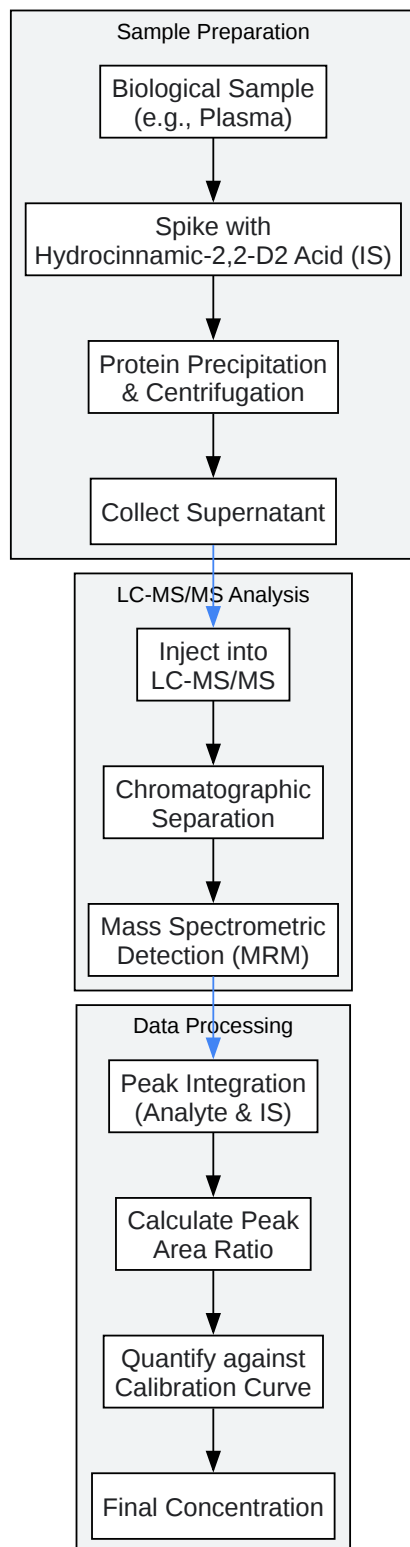
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Determine the concentration of hydrocinnamic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

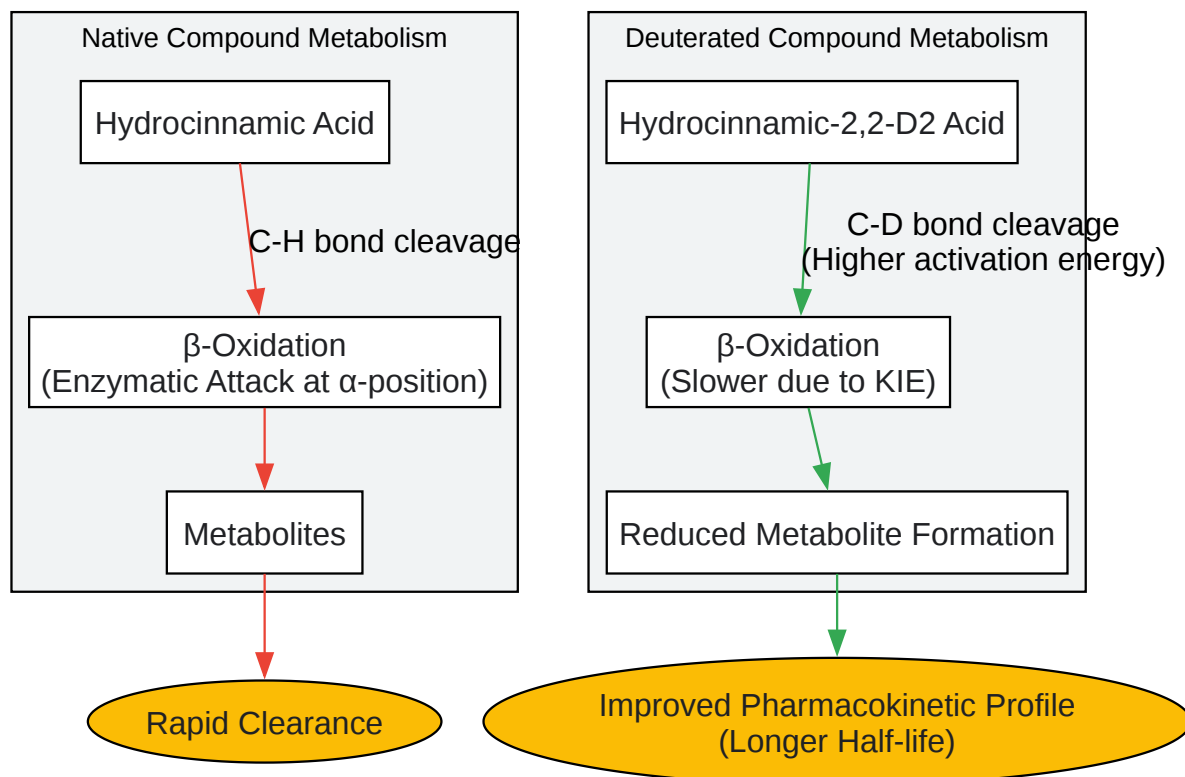
Visualizations

Logical Workflow for Quantitative Analysis

The following diagram illustrates the general workflow for using **Hydrocinnamic-2,2-D2 acid** as an internal standard in a quantitative LC-MS/MS assay.

Workflow for Quantitative Analysis using a Deuterated Internal Standard



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